

Safeguarding Your Research: Personal Protective Equipment and Handling Protocols for Heclin

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Compound of Interest

Compound Name: *Heclin*

Cat. No.: *B1673030*

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For researchers, scientists, and drug development professionals working with the HECT E3 ubiquitin ligase inhibitor, **Heclin**, ensuring a comprehensive understanding of safety and handling procedures is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Chemical and Physical Properties of Heclin

A summary of key quantitative data for **Heclin** is presented below, offering a quick reference for its physical and chemical characteristics.

Property	Value
Chemical Name	N-(4-Acetylphenyl)-3-(5-ethyl-2-furanyl)-2-propenamide
CAS Number	890605-54-6[1][2][3]
Molecular Formula	C ₁₇ H ₁₇ NO ₃ [1][2][3]
Molecular Weight	283.3 g/mol [1][2][3]
Purity	≥98%
Appearance	A crystalline solid
Solubility	Soluble in DMSO and ethanol[2]
Storage	Store at -20°C[2]

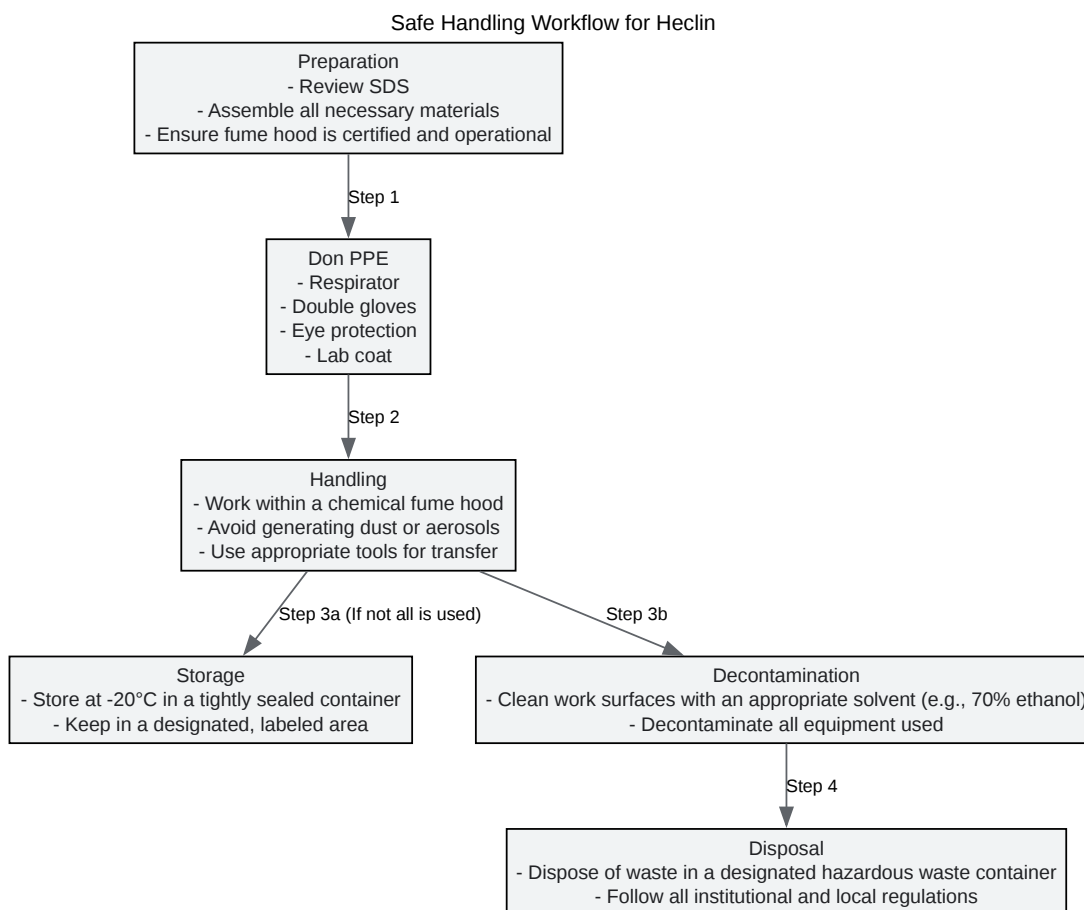
Personal Protective Equipment (PPE) for Handling Heclin

Given that **Heclin** is cytotoxic, appropriate PPE is mandatory to prevent exposure.[1] The following table outlines the recommended PPE for handling this compound.

Body Part	Recommended Protection
Respiratory	A NIOSH-approved air-purifying respirator with an organic vapor cartridge is recommended. For operations with a higher potential for aerosolization, a powered air-purifying respirator (PAPR) may be necessary.
Hands	Compatible chemical-resistant gloves (e.g., nitrile) must be worn.
Eyes	Chemical safety goggles or a face shield are required.
Skin and Body	A laboratory coat should be worn. For procedures with a risk of splashing, additional protective clothing such as an apron or coveralls may be appropriate.

Operational Plan for Safe Handling

A systematic approach to handling **Heclin** is crucial for minimizing risk. The following workflow outlines the key steps from preparation to disposal.



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